

Diethylcarbamoyl chloride handling and storage under inert atmosphere

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Compound of Interest

Compound Name: *Diethylcarbamoyl chloride*

Cat. No.: *B052387*

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Technical Support Center: Diethylcarbamoyl Chloride (DECC)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Diethylcarbamoyl chloride** (DECC).

Frequently Asked Questions (FAQs)

Q1: What is **Diethylcarbamoyl chloride** (DECC) and what are its primary applications?

A1: **Diethylcarbamoyl chloride** (DECC) is a chemical intermediate with the molecular formula C5H10ClNO.^[1] It is primarily used in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} DECC acts as an acylating agent, introducing the N,N-diethylcarbamoyl group into molecules.^{[1][2]}

Q2: What are the main hazards associated with DECC?

A2: DECC is a hazardous substance that poses several risks. It is harmful if swallowed or inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.^{[3][4][5]} It is also suspected of causing cancer.^{[3][4]} DECC is moisture-sensitive and reacts with water or moist air to produce toxic and corrosive gases, including hydrogen chloride and nitrogen oxides.^{[1][4][6][7]}

Q3: Why is it critical to handle and store DECC under an inert atmosphere?

A3: Handling and storing DECC under an inert atmosphere, such as nitrogen or argon, is crucial due to its high reactivity with moisture.^[8] Exposure to atmospheric moisture can lead to hydrolysis, which degrades the compound and produces corrosive hydrochloric acid and diethylamine.^[1] This reaction can compromise the integrity of your experiments and create a hazardous situation due to the release of toxic fumes.^{[1][7]}

Q4: What are the recommended storage conditions for DECC?

A4: DECC should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances.^{[7][9]} It is recommended to store it under an inert gas. The storage temperature should be kept cool, with some suppliers recommending temperatures below 15°C.

Troubleshooting Guides

Problem 1: My DECC has turned yellow/brown and/or a precipitate has formed.

- Possible Cause: This is often a sign of degradation due to exposure to moisture or air. The discoloration and precipitate can result from hydrolysis or polymerization byproducts.
- Solution: It is recommended to use only the clear supernatant liquid for your experiment. To prevent this, always handle DECC under a strict inert atmosphere and ensure your storage container is properly sealed. If the entire contents have significantly discolored or solidified, it is best to dispose of the reagent according to your institution's hazardous waste disposal procedures.

Problem 2: My reaction yield is lower than expected.

- Possible Cause 1: Degraded DECC. If the DECC has been improperly stored or handled, it may have partially hydrolyzed, reducing the amount of active reagent available for your reaction.
- Troubleshooting Step 1: Use a fresh bottle of DECC or a sample that has been properly stored.

- Possible Cause 2: Presence of moisture in the reaction. Trace amounts of water in your solvents or on your glassware can react with DECC, reducing the yield.
- Troubleshooting Step 2: Ensure all solvents are anhydrous and that glassware is thoroughly dried before use. Conducting the reaction under a positive pressure of an inert gas can help prevent atmospheric moisture from entering the system.

Problem 3: I observe unexpected side products in my reaction.

- Possible Cause: The degradation products of DECC, such as diethylamine, can act as nucleophiles and participate in side reactions, leading to the formation of unexpected byproducts.
- Solution: Purify the DECC by distillation if you suspect it is impure and you have the appropriate safety equipment and expertise. However, for most applications, using a fresh, high-purity bottle is the most reliable solution.

Data Presentation

Table 1: Physical and Chemical Properties of **Diethylcarbamoyl Chloride**

Property	Value	Reference
Molecular Formula	C5H10ClNO	[1]
Molecular Weight	135.59 g/mol	[1] [3]
Physical State	Liquid	[10]
Color	Colorless to yellow to orange	
Boiling Point	186 °C	[4]
Melting Point	-32 °C	[4] [11]
Flash Point	75 °C	[9]
Density	1.07 g/mL at 25 °C	[11]
Solubility	Reacts with water	[1] [4] [7]

Table 2: Incompatible Materials and Conditions

Incompatible Substance/Condition	Reason for Incompatibility
Water/Moist Air	Reacts to form toxic and corrosive gases.[6][7]
Strong Oxidizing Agents	Can lead to vigorous or explosive reactions.[6][7][9]
Strong Bases (including amines)	Incompatible.[3][6][7]
Alcohols	Incompatible.[6]
Heat, Sparks, Open Flames	Combustible liquid; vapors may form explosive mixtures with air.[3][9]

Experimental Protocols

Protocol 1: Safe Handling and Dispensing of DECC under Inert Atmosphere

- Preparation:
 - Work in a well-ventilated chemical fume hood.[9]
 - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[3][9]
 - Ensure an inert gas source (e.g., nitrogen or argon) with a regulator and a manifold or Schlenk line is available.
 - Thoroughly dry all glassware in an oven and cool under a stream of inert gas.
- Inerting the System:
 - Assemble the reaction glassware, including a septum-sealed addition funnel or syringe port.
 - Flush the entire system with the inert gas for several minutes to displace any air and moisture. Maintain a positive pressure of the inert gas throughout the procedure.

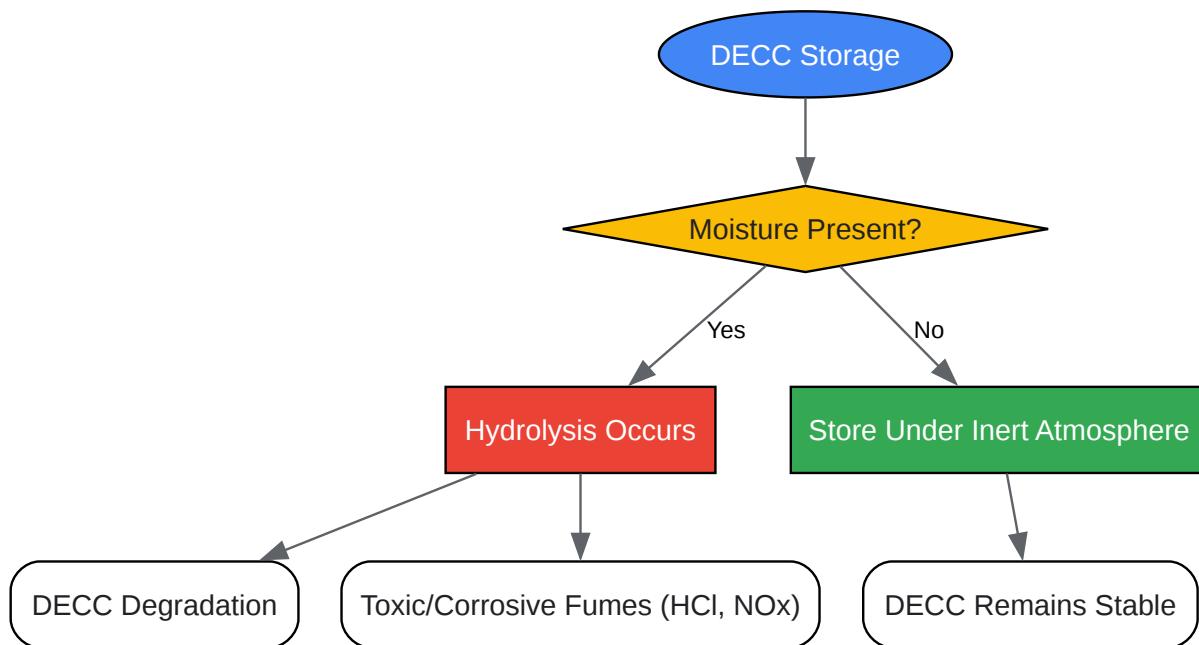
- Dispensing DECC:

- Allow the DECC container to equilibrate to room temperature before opening to prevent condensation of moisture from the air onto the cold liquid.
- Carefully open the DECC container under a blanket of inert gas.
- Using a dry, inert gas-flushed syringe, carefully draw the required volume of DECC.
- Immediately transfer the DECC to the reaction vessel by injecting it through the septum.
- Alternatively, for larger quantities, cannulate the liquid from the storage bottle to the reaction vessel under positive inert gas pressure.

- Storage of a Partially Used Bottle:

- Before resealing the bottle, flush the headspace with inert gas.
- Tightly close the container.[\[9\]](#)
- Seal the cap with paraffin film for extra protection against moisture ingress.
- Store in a cool, dry, and well-ventilated place designated for reactive chemicals.[\[9\]](#)

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